



# Application Notes: Developing a Mefentrifluconazole-Based Fungicide Formulation

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Compound of Interest		
Compound Name:	Mefentrifluconazole	
Cat. No.:	B3027861	Get Quote

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These notes provide a comprehensive guide to the development of fungicide formulations based on **Mefentrifluconazole**. This document outlines the active ingredient's key properties, its mechanism of action, and detailed protocols for formulation, stability testing, and efficacy evaluation.

### Introduction to Mefentrifluconazole

**Mefentrifluconazole** is a broad-spectrum, next-generation triazole fungicide developed for the control of a wide variety of fungal diseases in numerous crops.[1][2] As a member of the Fungicide Resistance Action Committee (FRAC) Code 3, it is classified as a demethylation inhibitor (DMI).[3][4] Its mode of action involves the inhibition of sterol biosynthesis, a critical process for maintaining the integrity of fungal cell membranes.[1][2][3][5] **Mefentrifluconazole** provides both preventative and curative activity against pathogens such as those causing powdery mildew, rusts, and leaf spots.[1][2][5] It is the first isopropanol triazole to be marketed and is noted for its high efficacy even at low application rates.[1][5]

## **Physicochemical Properties**

Understanding the physicochemical properties of **Mefentrifluconazole** is fundamental to designing a stable and effective formulation. Due to its low aqueous solubility, formulation

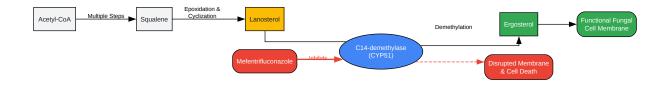


strategies are critical for ensuring its bioavailability.[6]

Property	Value	Reference
IUPAC Name	2-[4-(4-chlorophenoxy)-2- (trifluoromethyl)phenyl]-1-(1H- 1,2,4-triazol-1-yl)propan-2-ol	[7]
CAS Number	1417782-03-6	[3]
Molecular Formula	C18H15CIF3N3O2	[7]
Molecular Weight	397.8 g/mol	[7][8]
Melting Point	125 °C	[8]
Water Solubility	0.81 mg/L (at pH 7)	[3][8]
Appearance	White to beige powder	-
Vapor Pressure	2.4 x 10-8 Torr (at 25°C)	[3]

# **Mode of Action: Ergosterol Biosynthesis Inhibition**

**Mefentrifluconazole**'s fungicidal activity stems from its ability to disrupt the biosynthesis of ergosterol, an essential component of the fungal cell membrane. It specifically inhibits the C14-demethylase enzyme, which is a key step in the conversion of lanosterol to ergosterol.[1] This disruption leads to the accumulation of toxic sterol precursors and a deficiency of ergosterol, ultimately compromising the structural integrity and function of the fungal cell membrane, leading to cell death.[1][5]



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Mefentrifluconazole inhibits the C14-demethylase enzyme in the ergosterol pathway.

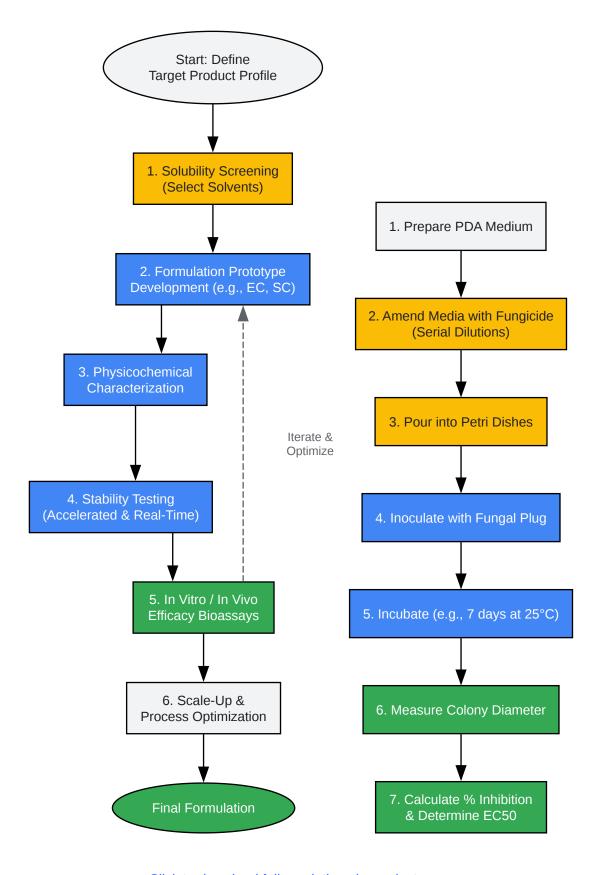
#### **Formulation Considerations**

The goal of formulation is to create a product that is safe, stable, and easy to apply, while maximizing the biological efficacy of the active ingredient (AI).[9] Given **Mefentrifluconazole**'s low water solubility, it is commonly formulated as an Emulsifiable Concentrate (EC) or a Suspension Concentrate (SC).[2][3]

- Emulsifiable Concentrates (EC): The AI is dissolved in a water-immiscible organic solvent along with emulsifying agents. When diluted with water, a spontaneous oil-in-water emulsion is formed.[10]
- Suspension Concentrates (SC): The solid AI is finely milled and suspended in water with the help of dispersing and wetting agents.[2][10]

The choice of formulation depends on factors like target crop, application equipment, and desired shelf life. Key components in a formulation include solvents, surfactants (emulsifiers, wetting agents, dispersants), and stabilizers.[9][11]





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